

Cc-401 solubility in DMSO and aqueous buffers

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Compound of Interest

Compound Name: Cc-401

Cat. No.: B1310489

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Technical Support Center: CC-401 (Indisulam)

Welcome to the technical support center for **CC-401** (Indisulam). This guide provides detailed information on the solubility of **CC-401** in DMSO and aqueous buffers, along with troubleshooting advice and experimental protocols to ensure successful use in your research.

Frequently Asked Questions (FAQs)

Q1: What is **CC-401**?

A1: **CC-401**, also known as Indisulam or E-7070, is a sulfonamide compound with anticancer activity.^[1] It functions as a "molecular glue" that induces the proteasomal degradation of the mRNA splicing factor RBM39 (RNA-Binding Motif Protein 39) by recruiting it to the DCAF15 E3 ubiquitin ligase complex.^{[2][3]} This leads to widespread changes in pre-mRNA splicing, cell cycle arrest, and apoptosis in cancer cells.^{[4][5]}

Q2: What is the primary solvent for dissolving **CC-401**?

A2: The recommended primary solvent for **CC-401** is Dimethyl Sulfoxide (DMSO).^[1] It is highly soluble in DMSO, allowing for the preparation of concentrated stock solutions.

Q3: Can I dissolve **CC-401** directly in aqueous buffers like PBS or cell culture media?

A3: No, **CC-401** is sparingly soluble in aqueous buffers.^[1] To prepare an aqueous working solution, you must first dissolve the compound in 100% DMSO to create a stock solution and then dilute this stock into the aqueous buffer of your choice.^[1]

Q4: How stable is **CC-401** in solution?

A4: **CC-401** is stable as a crystalline solid for at least four years when stored at -20°C.^[1] DMSO stock solutions can be stored at -20°C for extended periods. However, aqueous working solutions are not stable and it is recommended to not store them for more than one day.^[1] For best results, prepare fresh aqueous dilutions for each experiment.

Solubility Data

The solubility of **CC-401** can vary slightly between suppliers and batches. The following table summarizes solubility data from available sources.

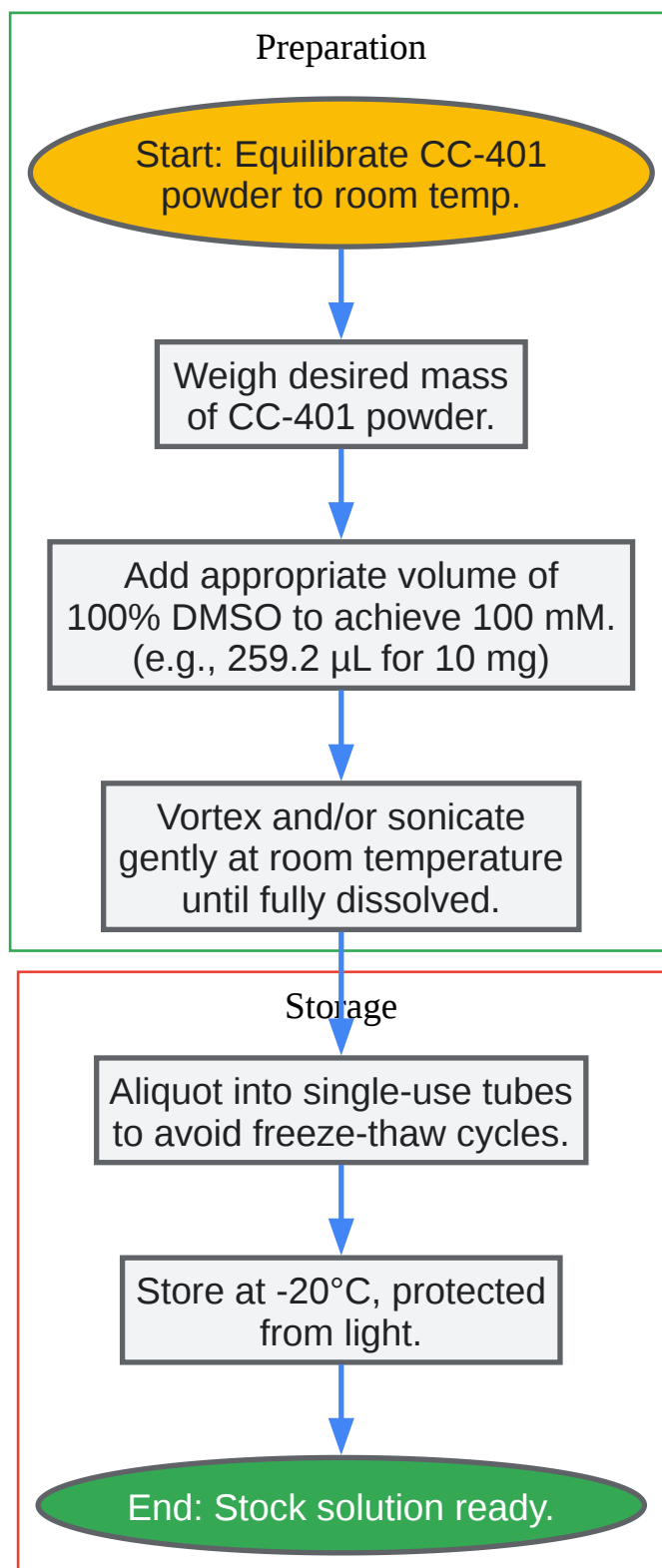
Solvent/Buffer System	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source	Notes
100% DMSO	~30 - 38.58	~100	^[1]	Purge with inert gas for best results.
100% Dimethyl Formamide (DMF)	~30	~77.7	^[1]	An alternative organic solvent.
1:4 DMSO:PBS (pH 7.2)	~0.2	~0.52	^[1]	Prepared by diluting a DMSO stock.

Molecular Weight of **CC-401** (Indisulam): 385.8 g/mol ^[1]

Experimental Protocols & Troubleshooting

Protocol 1: Preparation of a 100 mM **CC-401** Stock Solution in DMSO

This protocol details the steps to prepare a concentrated stock solution, which is the essential first step for most experiments.



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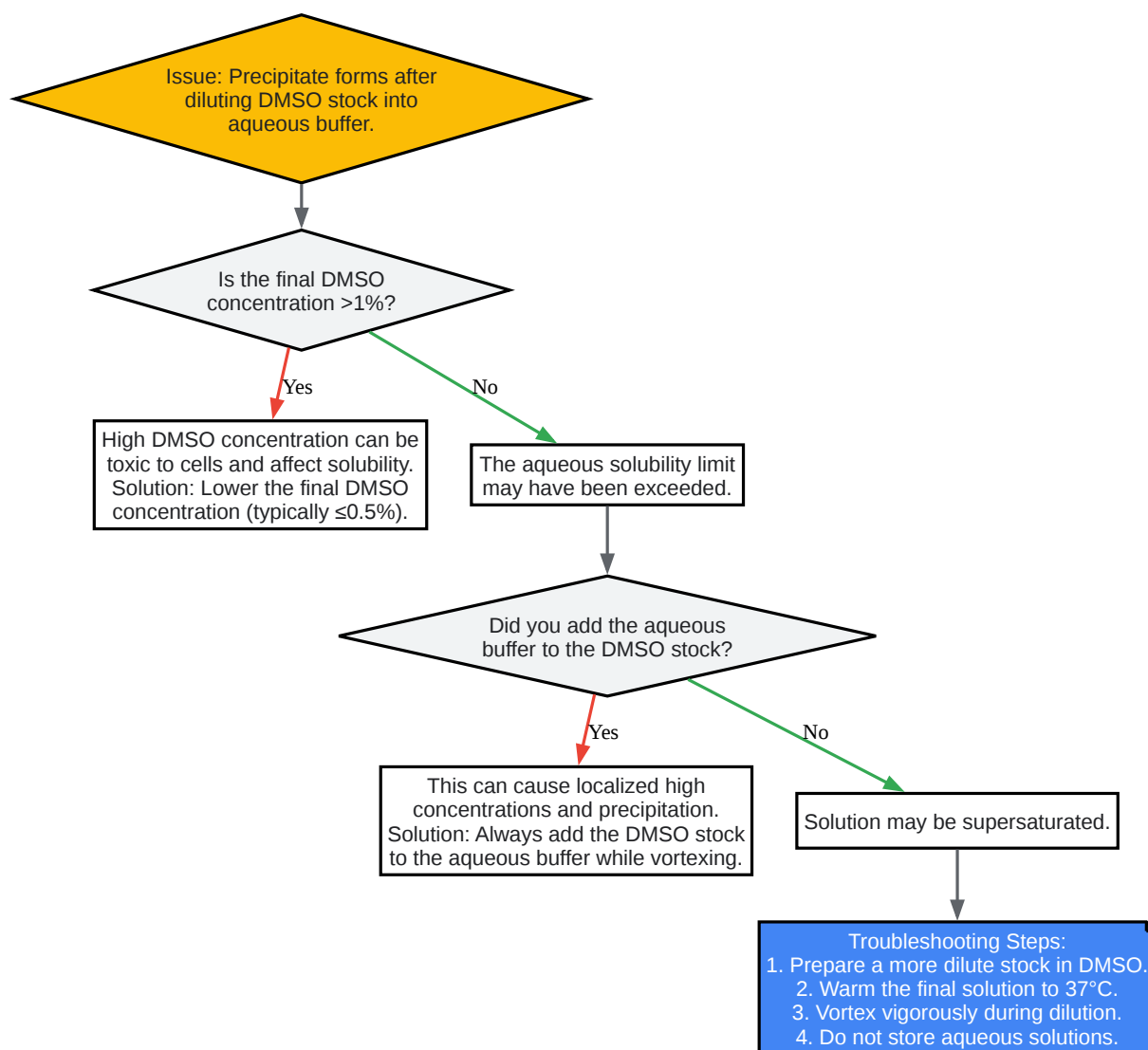
Workflow for preparing a **CC-401** DMSO stock solution.

Methodology:

- **Equilibrate:** Allow the vial of solid **CC-401** to warm to room temperature before opening to prevent condensation.
- **Weigh:** In a sterile environment, weigh the desired amount of **CC-401** powder. For example, 10 mg.
- **Add Solvent:** Add the calculated volume of 100% DMSO to the solid. To make a 100 mM solution with 10 mg of **CC-401** (MW: 385.8 g/mol), you would add 259.2 μ L of DMSO.
- **Dissolve:** Vortex the solution. If necessary, gently sonicate the vial in a water bath until all the solid has dissolved and the solution is clear.
- **Store:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C.

Troubleshooting Guide

This guide addresses common issues encountered when preparing and using **CC-401** solutions.

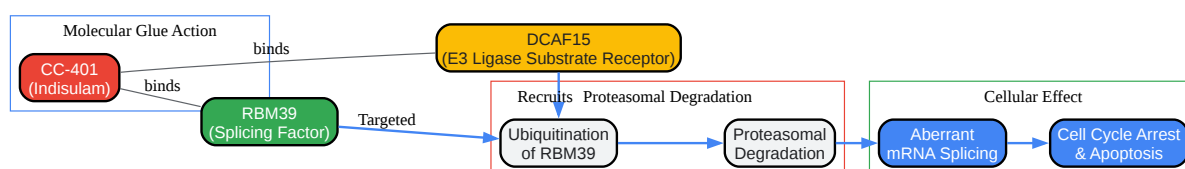


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Troubleshooting flowchart for **CC-401** precipitation issues.

Mechanism of Action: RBM39 Degradation

CC-401 acts as a molecular glue, inducing the degradation of RBM39, which is a key protein involved in pre-mRNA splicing. This targeted degradation leads to downstream anti-tumor effects.



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Mechanism of action of **CC-401** (Indisulam).

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